

Stability and storage conditions for 3-Bromobenzo[b]thiophene-2-carbaldehyde

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Compound of Interest

Compound Name: 3-Bromobenzo[b]thiophene-2-carbaldehyde

Cat. No.: B158803

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Technical Support Center: 3-Bromobenzo[b]thiophene-2-carbaldehyde

This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **3-Bromobenzo[b]thiophene-2-carbaldehyde** (CAS No. 10135-00-9).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for 3-Bromobenzo[b]thiophene-2-carbaldehyde?

For optimal stability, **3-Bromobenzo[b]thiophene-2-carbaldehyde** should be stored in a tightly sealed container in a refrigerator at 2-8°C.^{[1][2]} It is supplied as a solid.

Q2: How stable is 3-Bromobenzo[b]thiophene-2-carbaldehyde?

Safety data sheets indicate that the compound is stable under normal conditions.^[3] However, prolonged exposure to air or light may lead to degradation. Aromatic aldehydes are generally susceptible to oxidation, which could convert the aldehyde group to a carboxylic acid.

Q3: Are there any known incompatibilities for this compound?

Specific incompatibility studies for **3-Bromobenzo[b]thiophene-2-carbaldehyde** are not readily available. However, as with many aldehydes, it should be kept away from strong oxidizing agents, strong bases, and strong reducing agents to prevent unwanted reactions.

Q4: What are the primary hazards associated with handling this compound?

3-Bromobenzo[b]thiophene-2-carbaldehyde is toxic if swallowed and causes serious eye irritation.^{[1][4]} Appropriate personal protective equipment (PPE), including eye protection, gloves, and a lab coat, should be worn during handling.^[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of the starting material.	- Confirm the purity of the compound using techniques like NMR or LC-MS before use.- If the compound is old or has been stored improperly, consider purification by recrystallization or column chromatography.
Discoloration of the solid (e.g., yellowing)	Potential degradation due to exposure to air or light.	- While a slight yellow to brown color is noted for the solid, significant changes may indicate decomposition.- Store the compound under an inert atmosphere (e.g., argon or nitrogen) and protect it from light.
Low reaction yield	Impurities in the starting material or degradation during the reaction.	- Ensure the compound is pure before starting the experiment.- Consider the stability of the compound under the specific reaction conditions (e.g., temperature, pH).
Appearance of unexpected peaks in analytical data (NMR, LC-MS)	Formation of degradation products, such as the corresponding carboxylic acid via oxidation.	- Compare the data with a fresh or purified sample.- The primary oxidation product would be 3-Bromobenzo[b]thiophene-2-carboxylic acid. Check for its characteristic signals.

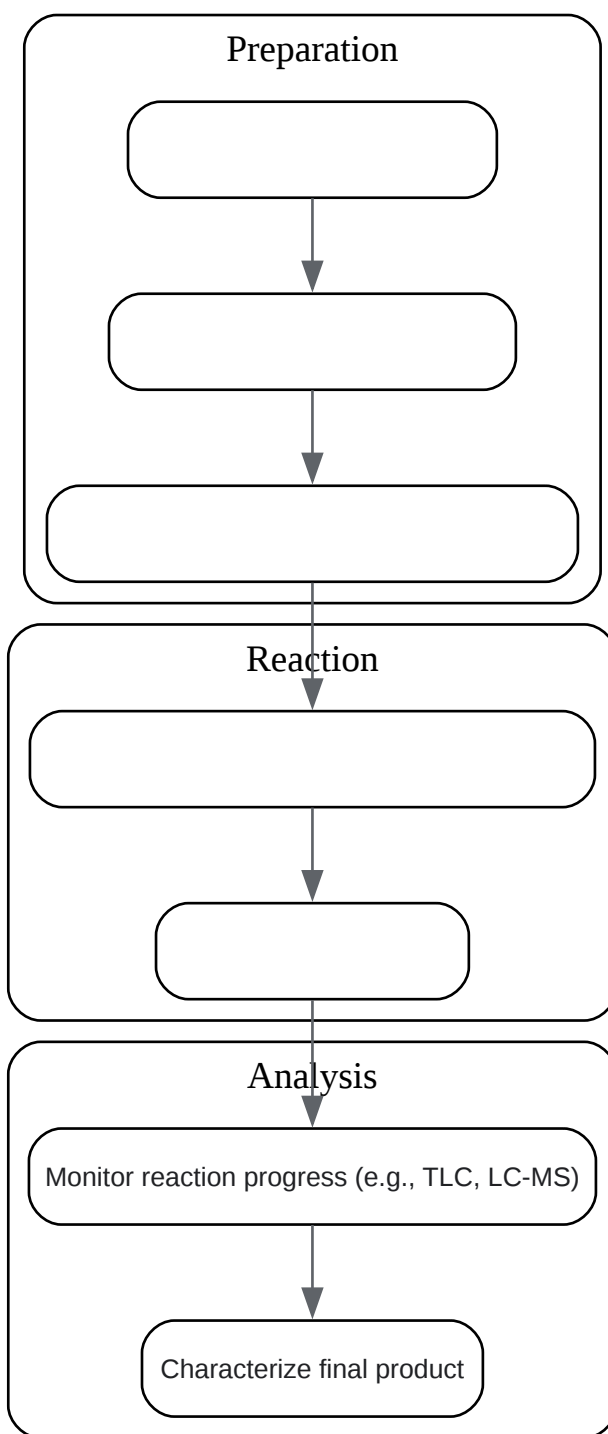
Storage and Stability Summary

Parameter	Recommendation	Source
Storage Temperature	2-8°C	[1] [2]
Physical Form	Solid	[4]
General Stability	Stable under normal conditions	[3]
Light Sensitivity	Not specified, but protection from light is recommended for aldehydes.	General chemical knowledge
Air Sensitivity	Not specified, but aldehydes can be prone to oxidation.	General chemical knowledge

Experimental Protocols

While a specific experimental protocol detailing the stability of **3-Bromobenzo[b]thiophene-2-carbaldehyde** was not found, its use as a reagent in organic synthesis requires careful handling to ensure its integrity. Below is a generalized workflow for a reaction involving this compound.

General Workflow for a Reaction Using **3-Bromobenzo[b]thiophene-2-carbaldehyde**

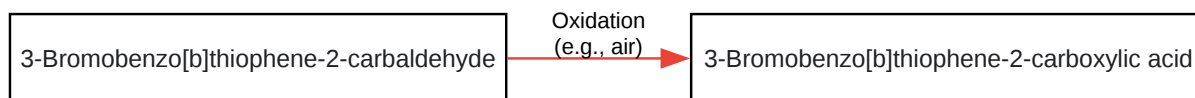


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Caption: General experimental workflow for using **3-Bromobenzo[b]thiophene-2-carbaldehyde**.

Potential Degradation Pathway

A likely degradation pathway for **3-Bromobenzo[b]thiophene-2-carbaldehyde**, particularly with exposure to air, is the oxidation of the aldehyde group to a carboxylic acid.



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Caption: Potential oxidation pathway of **3-Bromobenzo[b]thiophene-2-carbaldehyde**.

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